

A Technical Guide to the Spectral Characterization of 2-Bromo-6-(methylthio)pyridine

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Compound of Interest

Compound Name: 2-Bromo-6-(methylthio)pyridine

CAS No.: 74134-42-2

Cat. No.: B1280210

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This document provides a detailed technical analysis of the expected spectral characteristics of **2-Bromo-6-(methylthio)pyridine** (CAS No. 74134-42-2), a substituted pyridine derivative of interest in synthetic chemistry and drug development.^{[1][2]} As experimental spectra for this specific compound are not widely published, this guide synthesizes predictive data based on established spectroscopic principles and data from analogous structures. It is intended for researchers and scientists who require a foundational understanding for confirming the identity and purity of this compound.

Molecular Structure and Spectroscopic Overview

2-Bromo-6-(methylthio)pyridine is a disubstituted pyridine ring with a bromine atom and a methylthio group at the alpha positions. Its molecular formula is C_6H_6BrNS , and it has a molecular weight of approximately 204.09 g/mol.^[1] The key structural features for spectroscopic analysis are the three distinct aromatic protons on the pyridine ring, the methyl group of the thioether, and the carbon-bromine bond. Each of these components will give rise to characteristic signals in NMR, Mass Spectrometry, and IR spectroscopy.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise molecular structure of **2-Bromo-6-(methylthio)pyridine**. The asymmetry of the substitution pattern results in a unique signal for each proton and carbon atom in the aromatic ring.

Predicted ^1H NMR Analysis

The proton NMR spectrum is expected to show four distinct signals: three in the aromatic region corresponding to the pyridine ring protons and one singlet in the aliphatic region for the methylthio group. The chemical shifts are influenced by the electronegativity and anisotropic effects of the nitrogen atom, the bromine atom, and the sulfur atom.

The pyridine ring protons form an AMX spin system. The proton at the C4 position (H4), situated between two carbons, is expected to be a triplet. The protons at C3 and C5 will appear as doublets of doublets, coupling to each other and to H4.

Table 1: Predicted ^1H NMR Spectral Data (500 MHz, CDCl_3)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Assignment	Rationale
~ 7.45	t	$J \approx 7.8 \text{ Hz}$	H-4	Coupling to two adjacent protons (H-3, H-5).
~ 7.20	d	$J \approx 7.8 \text{ Hz}$	H-3 or H-5	Influenced by adjacent bromine or methylthio group.
~ 7.10	d	$J \approx 7.8 \text{ Hz}$	H-5 or H-3	Influenced by adjacent bromine or methylthio group.

| ~ 2.55 | s | N/A | -SCH₃ | Characteristic singlet for a methyl group attached to sulfur. |

Predicted ¹³C NMR Analysis

The proton-decoupled ¹³C NMR spectrum is expected to show six distinct signals, corresponding to the five carbons of the pyridine ring and the one carbon of the methyl group. The carbons directly attached to the electronegative bromine (C2) and the nitrogen atom (C2, C6) will be significantly downfield.

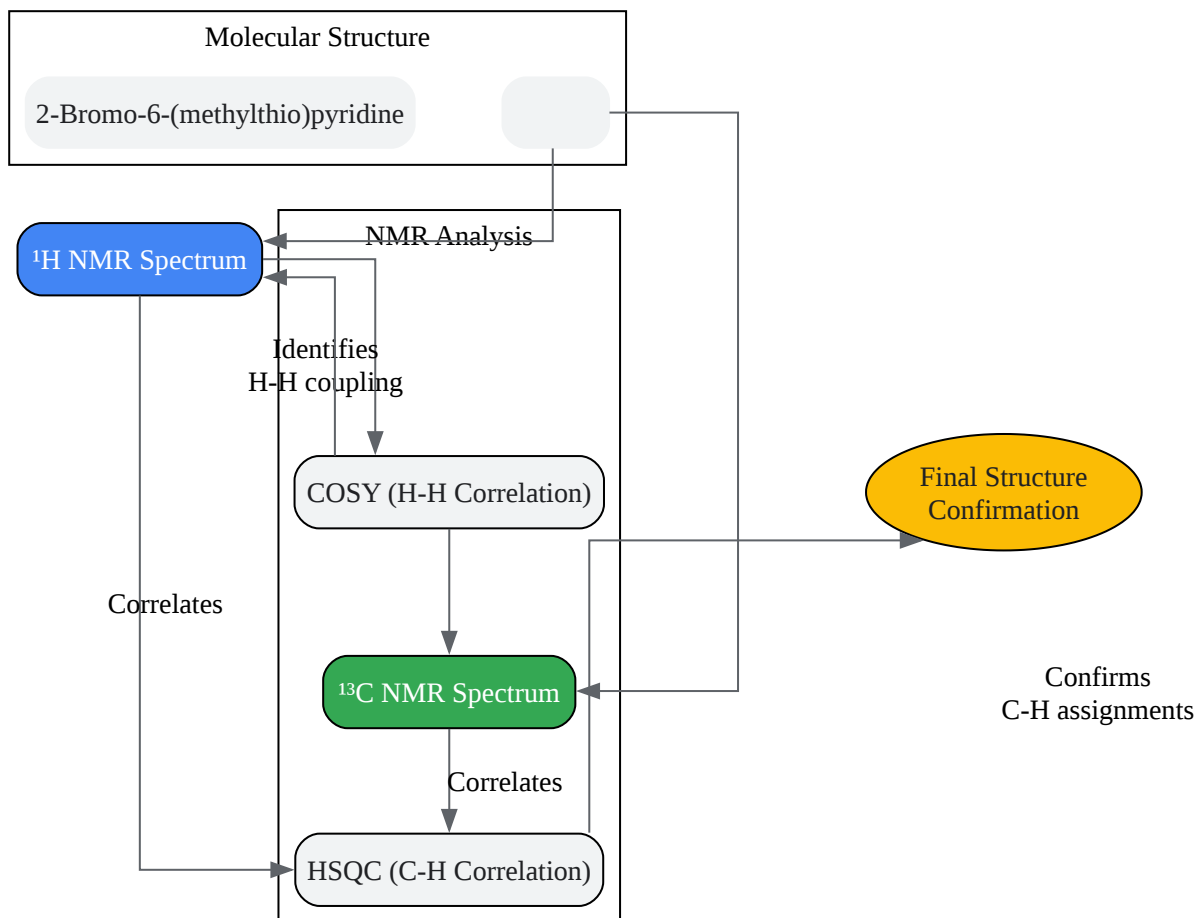
Table 2: Predicted ¹³C NMR Spectral Data (125 MHz, CDCl₃)

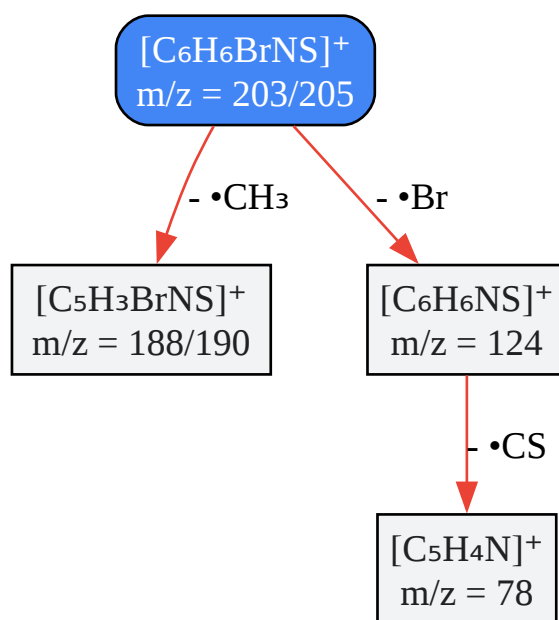
Chemical Shift (δ, ppm)	Assignment	Rationale
~ 162.0	C-6	Attached to both nitrogen and sulfur, leading to a strong downfield shift.
~ 142.0	C-2	Attached to both nitrogen and bromine, resulting in a significant downfield shift.
~ 139.0	C-4	Aromatic CH carbon, typically found in this region for pyridines.
~ 125.0	C-3 or C-5	Aromatic CH carbon.
~ 119.0	C-5 or C-3	Aromatic CH carbon.

| ~ 14.5 | -SCH₃ | Typical chemical shift for a methyl carbon attached to a sulfur atom. |

Structural Assignment Workflow

The following diagram illustrates the logical process for assigning the NMR signals to the corresponding atoms in the **2-Bromo-6-(methylthio)pyridine** molecule.





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Caption: Predicted EI-MS fragmentation pathway.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. The spectrum of **2-Bromo-6-(methylthio)pyridine** would be dominated by absorptions from the aromatic ring.

Table 4: Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Assignment
3100 - 3000	Medium	Aromatic C-H Stretch
~ 1580, 1560, 1450	Strong	Aromatic C=C and C=N Ring Stretching
~ 1390	Medium	-SCH ₃ Bending
~ 1150 - 1000	Medium	C-S Stretch
~ 780	Strong	C-H Out-of-plane Bending

| ~ 700 - 600 | Medium-Strong | C-Br Stretch |

Standard Operating Protocols

The following are generalized protocols for acquiring the spectral data discussed. Instrument parameters should be optimized for the specific sample and equipment.

NMR Data Acquisition

- Sample Preparation: Dissolve ~10-20 mg of **2-Bromo-6-(methylthio)pyridine** in ~0.7 mL of deuterated chloroform (CDCl_3).
- Internal Standard: Tetramethylsilane (TMS) is typically used as the internal reference (0.00 ppm).
- ^1H NMR: Acquire the spectrum using a 400 MHz or higher spectrometer. A spectral width of -2 to 12 ppm is appropriate.
- ^{13}C NMR: Acquire the spectrum on the same instrument. A spectral width of 0 to 200 ppm is standard. Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- Data Processing: Apply Fourier transform, phase correction, and baseline correction to the acquired Free Induction Decay (FID).

MS Data Acquisition (EI)

- Sample Introduction: Introduce a dilute solution of the sample in a volatile solvent (e.g., methanol or dichloromethane) via a direct insertion probe or GC inlet.
- Ionization: Use a standard electron ionization energy of 70 eV.
- Mass Analysis: Scan a mass range of m/z 40-300 to ensure capture of the molecular ion and relevant fragments.
- Validation: The presence of the $M/M+2$ pattern at a 1:1 ratio is a key validation point for the presence of bromine.

IR Data Acquisition (ATR)

- **Sample Preparation:** As the compound is a liquid, a small drop can be placed directly on the crystal of an Attenuated Total Reflectance (ATR) accessory. [1]2. **Background Scan:** Perform a background scan of the clean ATR crystal before applying the sample.
- **Sample Scan:** Acquire the sample spectrum, typically by co-adding 16 or 32 scans for a good quality spectrum.
- **Data Analysis:** Identify key absorption bands and compare them to correlation tables for functional group identification.

Conclusion

The combined application of NMR, MS, and IR spectroscopy provides a comprehensive and self-validating system for the structural confirmation of **2-Bromo-6-(methylthio)pyridine**. The predicted data in this guide, particularly the unique AMX spin system in ^1H NMR, the characteristic isotopic pattern in MS, and the fingerprint region in IR, serve as a robust reference for researchers synthesizing or utilizing this compound. Experimental verification against these predicted values will provide high confidence in the material's identity and purity.

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Sources

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